

# Technical Guide: PBDB-T-2Cl for Research and Development

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## Compound of Interest

Compound Name: PBDB-T-2Cl

Cat. No.: B13780322

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An In-depth Overview of Material Properties, Safety Protocols, and Experimental Procedures

This technical guide provides comprehensive information on the material properties, safety data, and common experimental protocols for **PBDB-T-2Cl** (also known as PM7), a chlorinated polymer donor material widely used in high-performance organic solar cells (PSCs). This document is intended for researchers, scientists, and professionals in the fields of materials science, chemistry, and drug development who are working with or considering the use of this compound.

## Material Identification and Properties

**PBDB-T-2Cl** is a conjugated polymer belonging to the benzodithiophene (BDT) family. Its chemical structure is designed to achieve favorable electronic and physical properties for use as an electron donor in organic photovoltaic (OPV) devices.

## Chemical and Physical Properties

The key physical and chemical properties of **PBDB-T-2Cl** are summarized in the table below. These properties are crucial for understanding the material's performance in electronic devices and for determining appropriate processing and handling conditions.

Property	Value	Source(s)
Full Chemical Name	Poly[[4,8-bis[5-(2-ethylhexyl)-4-chloro-2-thienyl]benzo[1,2-b:4,5-b']dithiophene-2,6-diyl]-2,5-thiophenediyl[5,7-bis(2-ethylhexyl)-4,8-dioxo-4H,8H-benzo[1,2-c:4,5-c']dithiophene-1,3-diyl]-2,5-thiophenediyl]	[1]
Synonyms	PM7, PCE14, PBDB-T-Cl, OS0139	[1][2]
CAS Number	2239295-71-5	[1]
Chemical Formula	(C <sub>68</sub> H <sub>76</sub> Cl <sub>2</sub> O <sub>2</sub> S <sub>8</sub> ) <sub>n</sub>	[1]
Appearance	Black flake or threadlike solid	[3]
Solubility	Soluble in Chloroform, Chlorobenzene, o-Dichlorobenzene, Xylene	[1]
HOMO Energy Level	-5.52 eV	[1]
LUMO Energy Level	-3.57 eV	[1]
Optical Band Gap	1.79 eV	[1]
Molecular Weight (Mw)	70 - 100 kg/mol	[1]

## Material Safety Data

While a complete, official Material Safety Data Sheet (MSDS) for **PBDB-T-2CI** was not publicly available at the time of this writing, the following sections compile available safety data and provide general safety guidelines based on the material's classification. Users must consult the specific SDS provided by their supplier before handling this material.

## Hazard Identification

Based on supplier information, **PBDB-T-2CI** is classified as follows:

Classification	Code/Value	Description	Source
Storage Class	11	Combustible Solids	
Water Hazard Class	WGK 3	Severely hazardous to water	

#### GHS Hazard and Precautionary Statements:

As a specific GHS classification is not available, researchers should handle **PBDB-T-2CI** as a potentially hazardous chemical. The following general GHS statements for solid chemical compounds should be considered as a minimum precaution.

- Potential Hazard Statements (Assumed):
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- General Precautionary Statements:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
  - P302+P352: IF ON SKIN: Wash with plenty of water.[6]
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]

## First-Aid Measures

In case of exposure, follow these general first-aid procedures and seek medical attention.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water and give them 1-2 glasses of water to drink. Seek immediate medical attention.

## Handling and Storage

Proper handling and storage are crucial to maintain the material's integrity and ensure laboratory safety.

Aspect	Protocol
Handling	Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust. Avoid contact with skin and eyes. Use appropriate personal protective equipment (PPE). Take precautionary measures against static discharge as it is a combustible solid.
Storage	Store in a tightly closed container in a cool, dry, and dark place. The material is classified as a combustible solid (Storage Class 11). Keep away from heat, sparks, and open flames.
Incompatible Materials	Strong oxidizing agents.

## Personal Protective Equipment (PPE)

The following PPE should be worn as a minimum requirement when handling **PBDB-T-2Cl**.

Protection Type	Specification
Eye/Face	Chemical safety goggles or a face shield.
Skin	Chemical-resistant gloves (e.g., nitrile), a lab coat, and closed-toe shoes.
Respiratory	For operations that may generate dust, use a NIOSH-approved respirator with a particulate filter. Ensure proper ventilation, such as working within a certified chemical fume hood.

## Experimental Protocols

**PBDB-T-2Cl** is predominantly used as a donor material in the active layer of organic solar cells. The following section details a typical experimental procedure for fabricating a device.

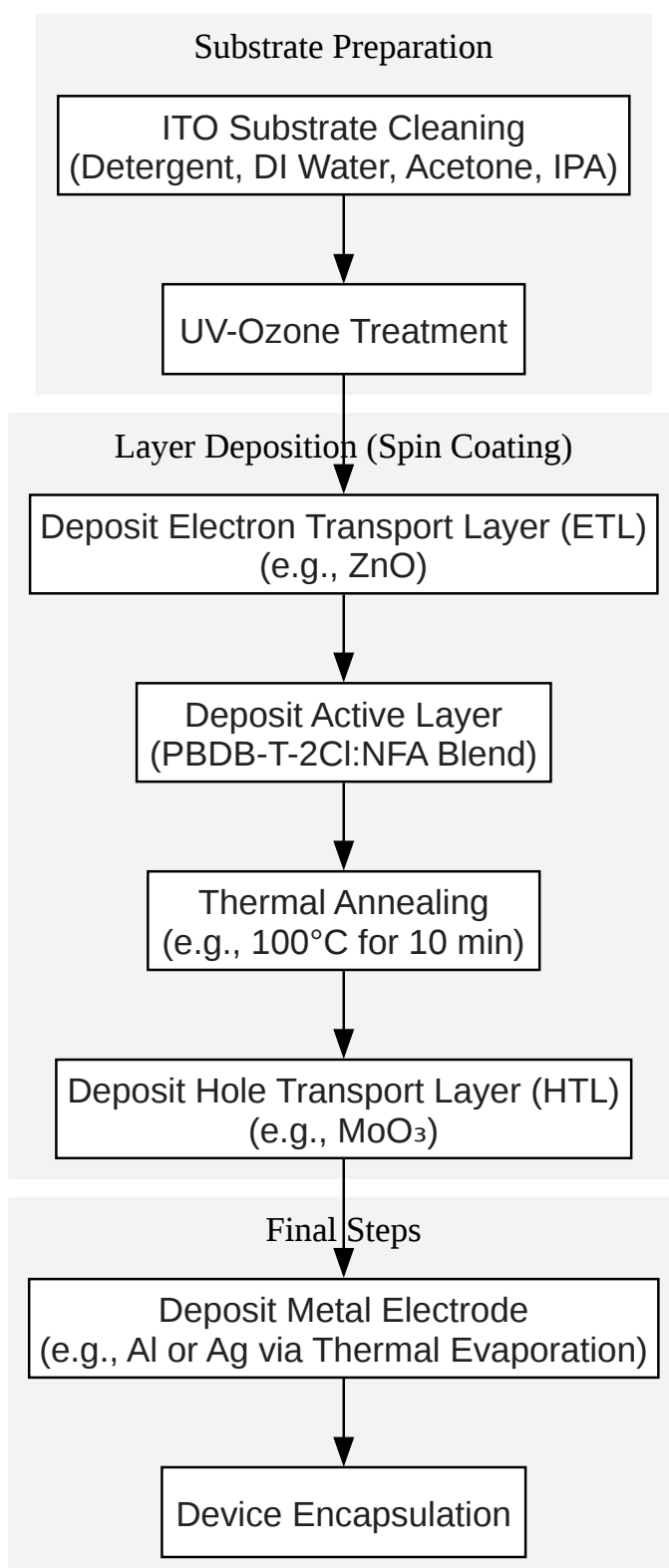
### Solution Preparation

The active layer solution is typically a blend of **PBDB-T-2Cl** as the donor and a non-fullerene acceptor (NFA).

Parameter	Typical Value / Method	Source(s)
Solvent	Chlorobenzene	[2]
Concentration	20 mg/mL (total solids)	[2]
Blend Ratio	1:1 (PBDB-T-2Cl : NFA, e.g., ITIC-2F)	[2]
Additive	1% 1,8-Diiodooctane (DIO)	[2]
Method	Dissolve materials in the solvent, typically by stirring overnight at a slightly elevated temperature (e.g., 40-60°C) in an inert atmosphere (e.g., a glovebox).	

## Device Fabrication Workflow

A common architecture for a high-performance solar cell using **PBDB-T-2Cl** is the inverted device structure. The fabrication process involves the sequential deposition of several layers onto a substrate.



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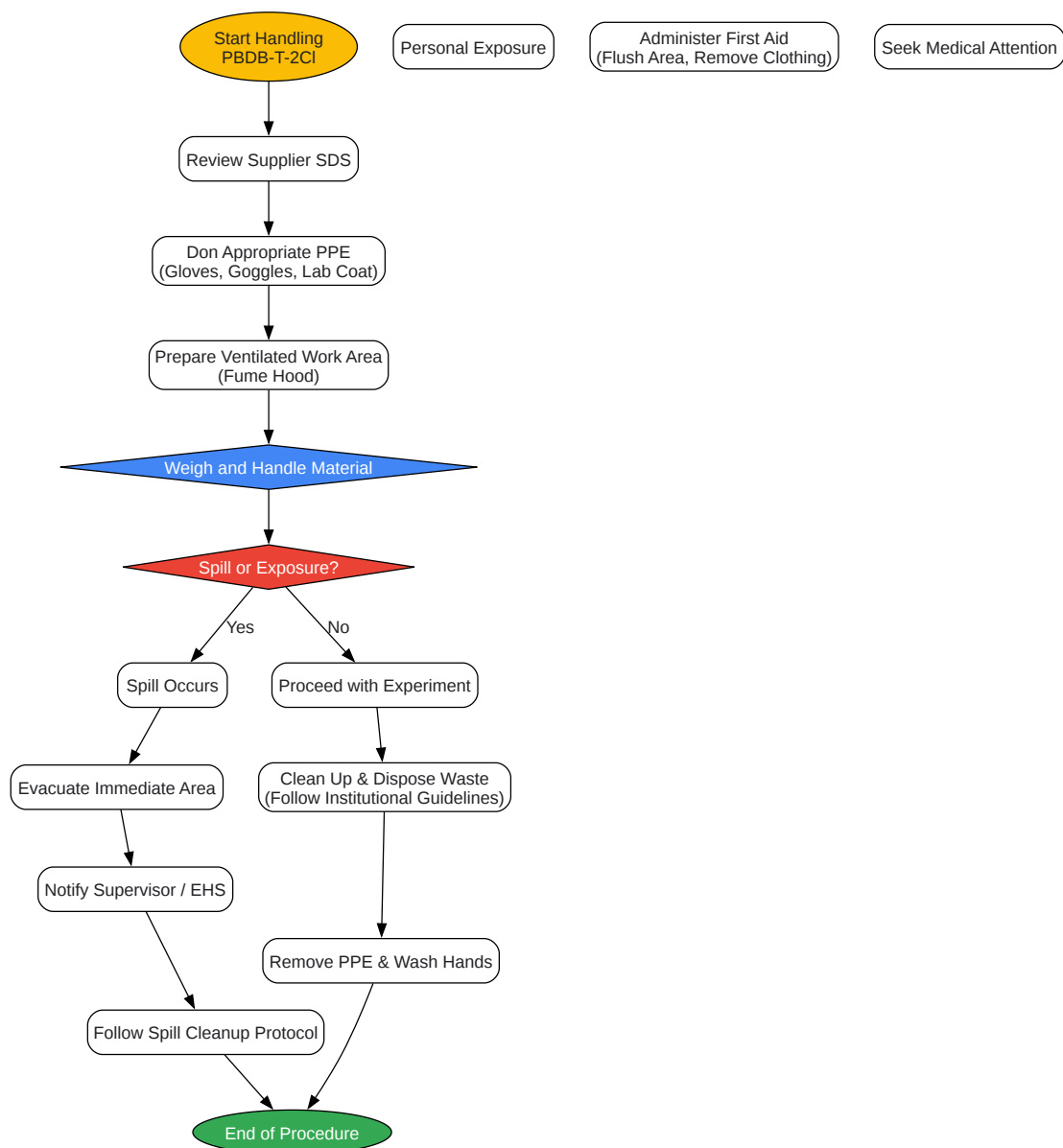
**Caption:** Experimental workflow for organic solar cell fabrication.

## Mandatory Visualizations

### Logical Relationship: Safety and Handling Protocol

This diagram outlines the decision-making process for safely handling **PBDB-T-2Cl** in a laboratory setting, from preparation to emergency response.





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**Caption:** General laboratory safety workflow for handling chemical solids.

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